

# Commercial Suppliers and Technical Guide for High-Purity Deracoxib-d4

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Deracoxib-d4

Cat. No.: B586481

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercial suppliers of high-purity **Deracoxib-d4**, along with essential technical information for its application in research and development. **Deracoxib-d4**, a deuterated analog of the selective COX-2 inhibitor Deracoxib, serves as an invaluable internal standard for pharmacokinetic and metabolic studies.

## Commercial Availability of Deracoxib-d4

High-purity **Deracoxib-d4** is available from several specialized chemical suppliers. While a comprehensive public database of purity specifications is not readily available, reputable vendors typically provide a detailed Certificate of Analysis (CoA) upon request or with a purchase. Researchers are strongly encouraged to obtain a lot-specific CoA to ensure the material meets the stringent requirements of their experimental protocols.

Below is a summary of identified commercial suppliers for **Deracoxib-d4**:

Supplier	Product Name	Catalog Number (Example)	CAS Number	Molecular Formula	Notes
Toronto Research Chemicals (TRC)	Deracoxib-d4	D281922	1794780-24-7	C <sub>17</sub> H <sub>10</sub> D <sub>4</sub> F <sub>3</sub> N <sub>3</sub> O <sub>3</sub> S	Available through LGC Standards.
MedChemExpress (MCE)	Deracoxib-d4	HY-17509S	1794780-24-7	C <sub>17</sub> H <sub>10</sub> D <sub>4</sub> F <sub>3</sub> N <sub>3</sub> O <sub>3</sub> S	Labeled as a deuterium-labeled Deracoxib.
Pharmaffiliates	Deracoxib-d4	Not specified	1794780-24-7	C <sub>17</sub> H <sub>10</sub> D <sub>4</sub> F <sub>3</sub> N <sub>3</sub> O <sub>3</sub> S	Listed as a pharmaceutical standard.
Simson Pharma Limited	Deracoxib-d4	Not specified	1794780-24-7	C <sub>17</sub> H <sub>10</sub> D <sub>4</sub> F <sub>3</sub> N <sub>3</sub> O <sub>3</sub> S	Accompanied by a Certificate of Analysis.

## Quality and Purity Specifications

The purity of **Deracoxib-d4** is a critical parameter for its use as an internal standard. A typical Certificate of Analysis will include the following information:

Parameter	Specification	Method
Chemical Purity	≥98%	HPLC, LC-MS
Isotopic Purity (Deuterium Incorporation)	≥99% (d <sub>4</sub> )	Mass Spectrometry
Identity	Conforms to structure	<sup>1</sup> H-NMR, Mass Spectrometry
Appearance	White to off-white solid	Visual Inspection
Solubility	Soluble in DMSO, Methanol	Visual Inspection

## Experimental Protocols

The following is a representative experimental protocol for the quantification of Deracoxib in biological matrices using **Deracoxib-d4** as an internal standard. This method is adapted from established high-performance liquid chromatography (HPLC) procedures for Deracoxib.[1]

Objective: To determine the concentration of Deracoxib in plasma samples using HPLC with UV detection.

### Materials:

- Deracoxib analytical standard
- **Deracoxib-d4** internal standard
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Potassium phosphate monobasic
- Orthophosphoric acid
- Water (HPLC grade)
- Plasma samples

### Instrumentation:

- HPLC system with UV detector
- Atlantis C18 column (or equivalent)
- Centrifuge
- Vortex mixer

### Procedure:

- Preparation of Standard and Internal Standard Solutions:
  - Prepare a stock solution of Deracoxib in methanol.
  - Prepare a stock solution of **Deracoxib-d4** in methanol.
  - Prepare working standard solutions by serial dilution of the stock solution.
- Sample Preparation (Liquid-Liquid Extraction):
  - To 100  $\mu$ L of plasma sample, add a known amount of **Deracoxib-d4** internal standard solution.
  - Add 200  $\mu$ L of isopropyl alcohol and 400  $\mu$ L of chloroform.
  - Vortex for 1 minute.
  - Centrifuge at 10,000 x g for 10 minutes.
  - Transfer the organic layer to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
  - Reconstitute the residue in 100  $\mu$ L of mobile phase.
- HPLC Analysis:
  - Mobile Phase: A mixture of 10 mM potassium phosphate (pH 4.5) and acetonitrile.
  - Flow Rate: 1.0 mL/min.
  - Column: Atlantis C18.
  - Detection: UV at 252 nm.
  - Injection Volume: 20  $\mu$ L.
- Quantification:

- Construct a calibration curve by plotting the peak area ratio of Deracoxib to **Deracoxib-d4** against the concentration of the Deracoxib standards.
- Determine the concentration of Deracoxib in the plasma samples from the calibration curve.

## Visualizations

The following diagrams illustrate the signaling pathway of Deracoxib and a typical experimental workflow for its analysis.

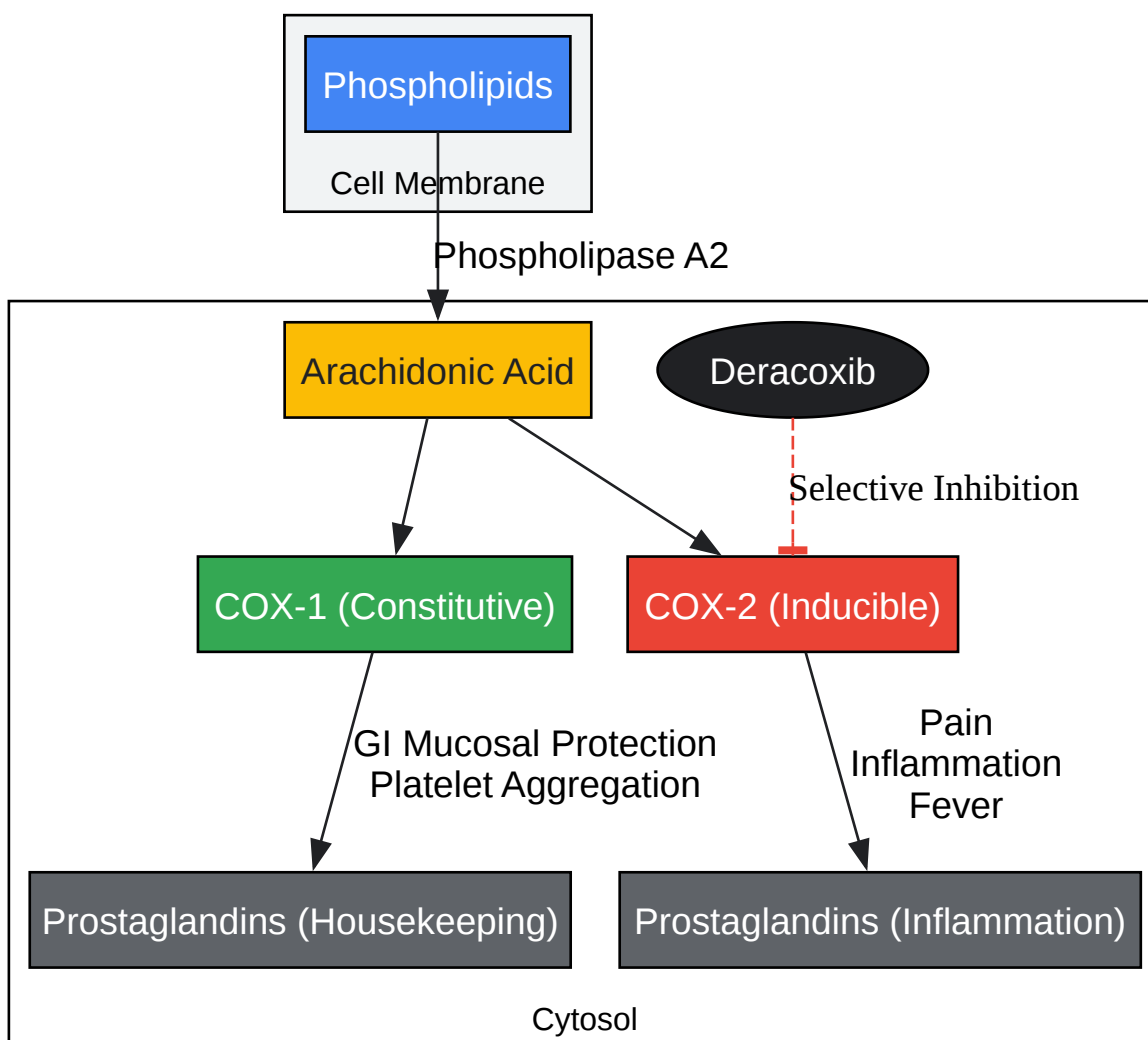


Figure 1: Deracoxib Mechanism of Action - COX-2 Inhibition

[Click to download full resolution via product page](#)

Figure 1: Deracoxib's selective inhibition of the COX-2 enzyme.



Figure 2: Experimental Workflow for Deracoxib Quantification

[Click to download full resolution via product page](#)

Figure 2: A typical workflow for sample preparation and analysis.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Determination of deracoxib in feline plasma samples using high performance liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Commercial Suppliers and Technical Guide for High-Purity Deracoxib-d4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b586481#commercial-suppliers-of-high-purity-deracoxib-d4]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)